

Application Notes and Protocols for UNC5293

Stock Solution Preparation in DMSO

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Compound of Interest

Compound Name: UNC5293

Cat. No.: B10824701

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Introduction

UNC5293 is a potent and highly selective inhibitor of MER receptor tyrosine kinase (MERTK), a member of the TYRO3, AXL, and MERTK (TAM) family of receptor tyrosine kinases.[1][2][3] MERTK is implicated in various cellular processes, including cell survival, proliferation, and immune regulation, and its aberrant expression is associated with numerous cancers.[3][4][5] [6] **UNC5293** exhibits subnanomolar activity against MERTK and demonstrates high selectivity over other kinases, making it a valuable tool for studying MERTK signaling and a potential therapeutic agent.[1][2][4][5] These application notes provide a detailed protocol for the preparation of **UNC5293** stock solutions in dimethyl sulfoxide (DMSO), ensuring accurate and reproducible experimental results.

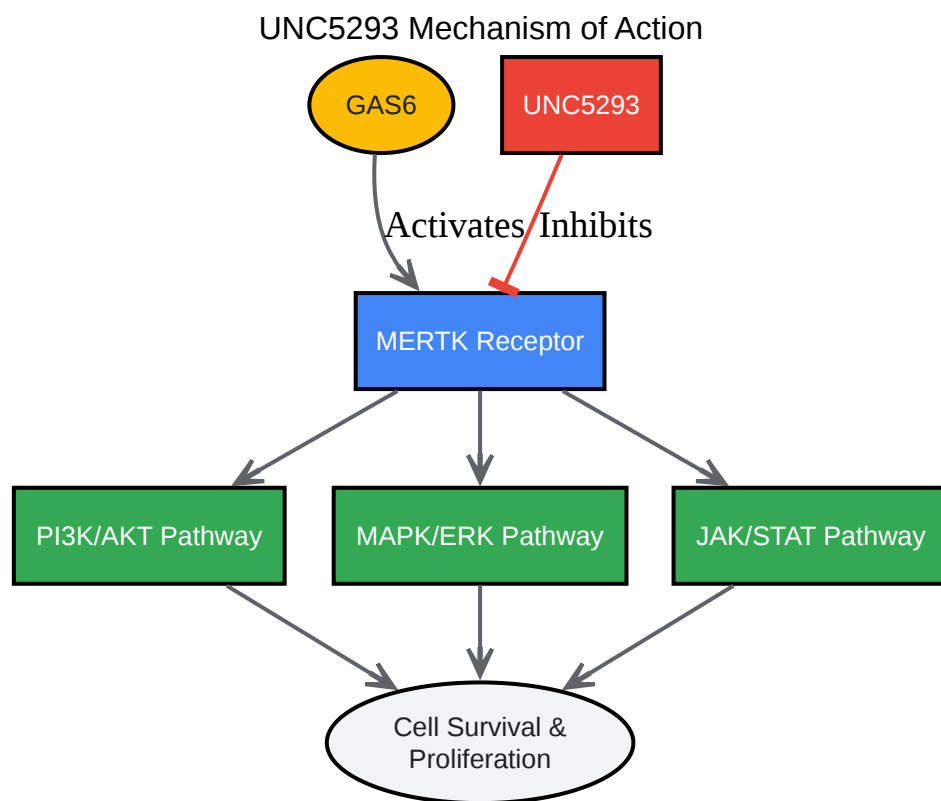
Data Presentation

A summary of the key quantitative data for **UNC5293** is presented in the table below for easy reference.

Property	Value	Reference
Molecular Weight	518.69 g/mol	[1]
CAS Number	2226789-82-6	[1]
Appearance	White to off-white solid	[7]
Solubility in DMSO	100 mg/mL (192.79 mM)	[1][7]
MERTK Ki	0.19 nM	[1][4][5]
MERTK IC50	0.9 nM	[1][7][8]
Cell-based MERTK Phosphorylation IC50	9.4 nM	[7][8]
Storage of Powder	3 years at -20°C	[1]
Storage of Stock Solution in DMSO	1 year at -80°C; 1 month at -20°C	[1][7]

Signaling Pathway

UNC5293 selectively inhibits the MERTK receptor tyrosine kinase. The binding of its ligand, GAS6, to MERTK induces receptor dimerization and autophosphorylation, initiating downstream signaling cascades. These pathways, including MAPK/ERK, PI3K/AKT, and JAK/STAT, are crucial for cell survival and proliferation. By inhibiting MERTK, **UNC5293** effectively blocks these downstream signals.[4]



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Caption: **UNC5293** inhibits MERTK signaling pathways.

Experimental Protocols

Materials

- **UNC5293** powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Protocol for Preparing a 10 mM UNC5293 Stock Solution in DMSO

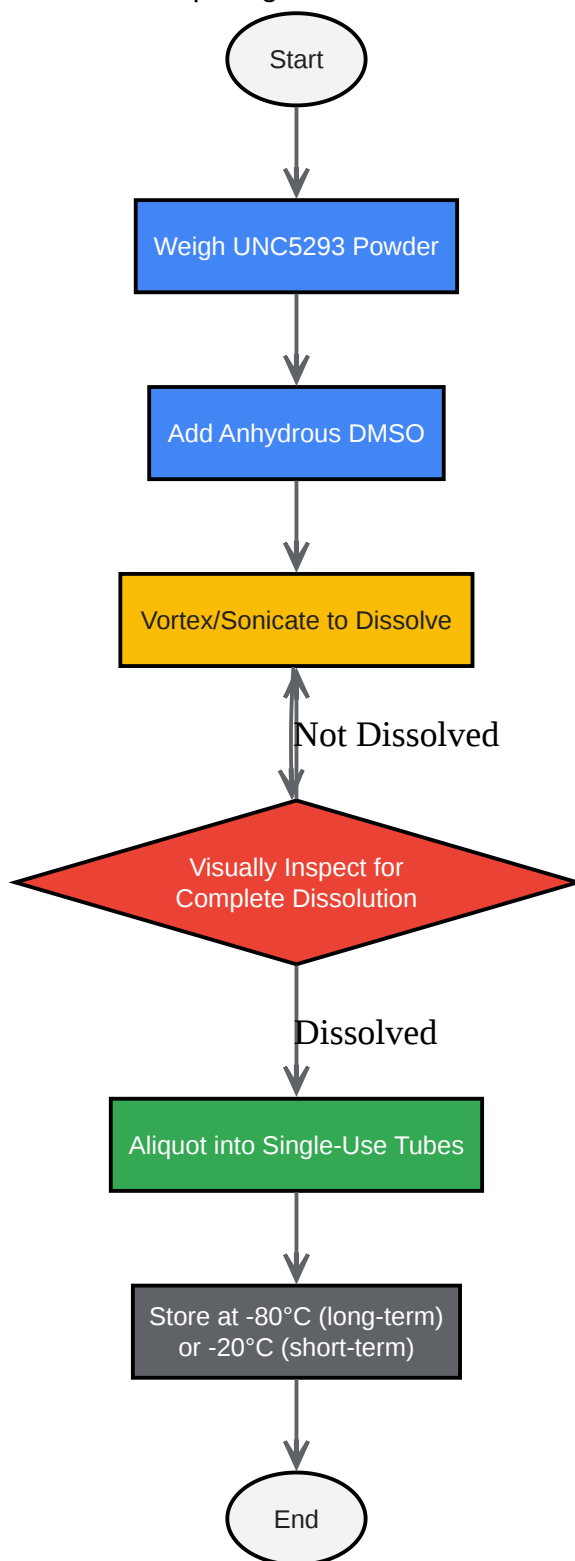
This protocol describes the preparation of a 10 mM stock solution, a commonly used concentration for in vitro experiments. Adjustments can be made to prepare other concentrations as needed.

- **Preparation:** Work in a clean, designated area. Ensure all equipment is properly calibrated and sterile. It is recommended to use fresh, anhydrous DMSO as moisture can reduce the solubility of **UNC5293**.^[1]
- **Weighing **UNC5293**:** Carefully weigh out the desired amount of **UNC5293** powder using a calibrated analytical balance. To prepare 1 mL of a 10 mM stock solution, you will need 5.187 mg of **UNC5293** (Molecular Weight = 518.69 g/mol).
- **Dissolving in DMSO:** Add the weighed **UNC5293** powder to a sterile microcentrifuge tube. Add the calculated volume of DMSO to the tube. For a 10 mM solution, add 1 mL of DMSO for every 5.187 mg of **UNC5293**.
- **Mixing:** Tightly cap the tube and vortex thoroughly until the powder is completely dissolved. Gentle warming (e.g., in a 37°C water bath) or brief sonication can be used to aid dissolution if necessary.^[7] Visually inspect the solution to ensure there are no visible particles.
- **Aliquoting and Storage:** To avoid repeated freeze-thaw cycles, which can degrade the compound, it is crucial to aliquot the stock solution into smaller, single-use volumes.^{[1][7][9]} Store the aliquots in a freezer. For long-term storage (up to 1 year), use an -80°C freezer. For short-term storage (up to 1 month), an -20°C freezer is sufficient.^{[1][7]} Protect the stock solution from light.^[7]

Experimental Workflow

The following diagram illustrates the key steps for preparing a **UNC5293** stock solution.

Workflow for Preparing UNC5293 Stock Solution



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Caption: Step-by-step workflow for **UNC5293** stock preparation.

Quality Control

- Always use high-purity, anhydrous DMSO to ensure maximum solubility and stability of **UNC5293**.
- Visually confirm that the **UNC5293** powder is fully dissolved before aliquoting and storing.
- Clearly label all aliquots with the compound name, concentration, date of preparation, and solvent.
- For in vitro cell-based assays, ensure the final concentration of DMSO in the culture medium is kept low (typically <0.5%) to avoid solvent-induced cytotoxicity.[9] A vehicle control (medium with the same concentration of DMSO) should always be included in experiments.

By following these detailed protocols and application notes, researchers can confidently prepare and utilize **UNC5293** stock solutions for their studies, contributing to a deeper understanding of MERTK signaling in health and disease.

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References

1. selleckchem.com [selleckchem.com]
2. UNC5293|CAS 2226789-82-6|DC Chemicals [dcchemicals.com]
3. UNC5293, a potent, orally available and highly MERTK-selective inhibitor - PubMed [pubmed.ncbi.nlm.nih.gov]
4. researchgate.net [researchgate.net]
5. The Synthesis and Initial Evaluation of MerTK Targeted PET Agents - PMC [pmc.ncbi.nlm.nih.gov]
6. chapelhill.portals.in-part.com [chapelhill.portals.in-part.com]
7. medchemexpress.com [medchemexpress.com]

- 8. glpbio.com [glpbio.com]
- 9. medchemexpress.cn [medchemexpress.cn]
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